

Essential Safety and Operational Guide for Handling 20-O-Acetylingenol-3-angelate

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Compound of Interest

Compound Name: 20-O-Acetylingenol-3-angelate

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This guide provides crucial safety and logistical information for researchers, scientists, and drug development professionals handling **20-O-Acetylingenol-3-angelate**. Adherence to these procedures is vital for ensuring a safe laboratory environment and proper disposal of hazardous materials.

Chemical Identifier:

• Name: 20-O-Acetylingenol-3-angelate

• Synonyms: Euphorbia factor Pe1, PEP 008, INGENOL-3-ANGELATE-20-ACETATE

• CAS Number: 82425-35-2

Hazard Identification and Classification

20-O-Acetylingenol-3-angelate is a hazardous substance requiring careful handling. The primary hazards associated with this compound are summarized below.



Hazard Classification	Category	Hazard Statement
Acute Toxicity, Oral	Category 4	H302: Harmful if swallowed.[1]
Skin Corrosion/Irritation	Category 1B	H314: Causes severe skin burns and eye damage.[2]
Serious Eye Damage	Category 1	H318: Causes serious eye damage.[3]
Carcinogenicity	Category 2	H351: Suspected of causing cancer.[3]
Reproductive Toxicity	Category 1A	H360: May damage fertility or the unborn child.[3]
Effects on or via lactation	-	H362: May cause harm to breast-fed children.[3]
Specific Target Organ Toxicity (Repeated Exposure)	Category 1	H372: Causes damage to organs (Central nervous system, Blood, Immune system, Kidney) through prolonged or repeated exposure.[3]
Acute Aquatic Toxicity	Category 1	H400: Very toxic to aquatic life.
Chronic Aquatic Toxicity	Category 1	H410: Very toxic to aquatic life with long lasting effects.[1][3]

Personal Protective Equipment (PPE)

A comprehensive PPE plan is mandatory when handling **20-O-Acetylingenol-3-angelate** to prevent exposure. The following table outlines the required PPE.



Protection Type	Required PPE	Specifications and Standards
Eye and Face Protection	Chemical safety goggles or a face shield.	Must comply with OSHA's 29 CFR 1910.133 or European Standard EN166.[4]
Skin Protection	Appropriate protective gloves and flame-retardant antistatic protective clothing.	Wear gloves and clothing that prevent skin exposure.[5]
Respiratory Protection	NIOSH/MSHA or European Standard EN 149 approved respirator.	Required when working in areas with inadequate ventilation or when there is a risk of inhaling vapors or mists. [2][4]

Operational Plan for Safe Handling and Storage

Strict adherence to the following procedural steps is necessary to minimize risks during the handling and storage of **20-O-Acetylingenol-3-angelate**.

Handling Protocol:

- Work Area: Always handle the compound in a well-ventilated area or under a chemical fume hood.[3]
- Avoid Inhalation: Do not inhale the substance or any mixtures containing it.[3]
- Personal Hygiene: Wash hands thoroughly after handling. Do not eat, drink, or smoke in the designated work area.[1]
- Spillage: In the event of a spill, collect the spillage to prevent environmental contamination.

Storage Protocol:

Container: Keep the container tightly closed and dry.[3]



- Location: Store in a well-ventilated, locked-up area accessible only to qualified or authorized personnel.[2][3]
- Temperature: Recommended storage temperature can be found on the product label. Stock solutions should be stored at -20°C for up to one month or -80°C for up to six months.[3][6]
- Inert Atmosphere: Handle and store under an inert gas as the compound is air and light sensitive.[3]

Emergency and First Aid Procedures

Immediate and appropriate first aid is critical in the event of exposure.

Exposure Route	First Aid Measures
If Inhaled	Move the person to fresh air. If breathing is difficult, call a physician.[3]
In Case of Skin Contact	Immediately remove all contaminated clothing. Rinse the skin with water/shower and consult a physician.[3]
In Case of Eye Contact	Rinse cautiously with water for several minutes. Remove contact lenses if present and easy to do. Continue rinsing and immediately call an ophthalmologist.[3]
If Swallowed	Immediately make the victim drink water (two glasses at most). Do NOT induce vomiting. Call a POISON CENTER or doctor if you feel unwell. [1][2]

Disposal Plan

Proper disposal of **20-O-Acetylingenol-3-angelate** and its containers is essential to prevent environmental harm.

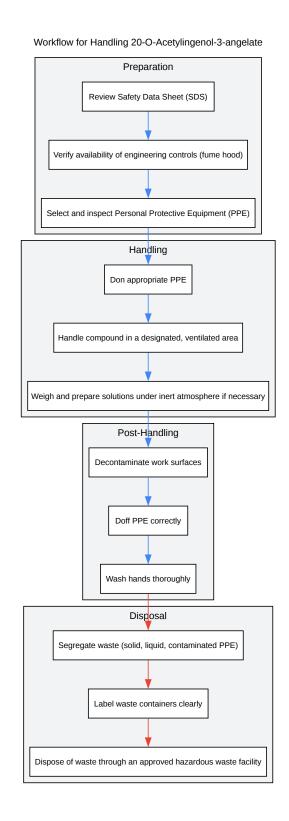
• Disposal Method: Dispose of the contents and container to an approved waste disposal plant in accordance with local, regional, and national regulations.[1][3][5]



• Environmental Precautions: Avoid release to the environment as the substance is very toxic to aquatic life with long-lasting effects.[1]

Experimental Workflow for Handling 20-O-Acetylingenol-3-angelate





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Caption: Procedural workflow for safely handling 20-O-Acetylingenol-3-angelate.



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